

Proper Disposal Procedures for HC-1310

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Compound of Interest

Compound Name: HC-1310
Cat. No.: B12367122

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Disclaimer: The identifier "**HC-1310**" is not unique and may refer to different chemical products with distinct properties and disposal requirements. It is imperative to identify the specific product in your possession and consult its official Safety Data Sheet (SDS) before undertaking any handling or disposal procedures. The following information is provided for guidance and is based on publicly available data for chemicals with similar designations.

The two most common products identified as "**HC-1310**" are a C5 aliphatic hydrocarbon resin used as a tackifier and an organopolysiloxane mixture used as a catalyst. The disposal procedures for these two substances are different.

Scenario 1: HC-1310 as a C5 Aliphatic Hydrocarbon Resin

C5 aliphatic hydrocarbon resins, such as those marketed under the trade name ESCOREZ™ 1310, are typically used as tackifiers in adhesives.[1] While generally considered to have low toxicity, they are persistent in the environment and should be disposed of as chemical waste.[2]

Quantitative Data Summary

Property	Value	Reference Documents
Physical State	Solid (prills or flakes)	[2]
Color	Pale yellow to amber	[2]
Hazards	Low hazard. Can form flammable mixtures or burn if heated above its flash point. Dust may form explosive mixtures with air. Can accumulate static charges.	[2]
Environmental Fate	Expected to remain on water and soil surfaces and persist.	[2]
Personal Protective Equipment (PPE)	Safety goggles (splash-proof or dust-resistant), protective gloves, respirator (if dust or vapors are generated).	[3]

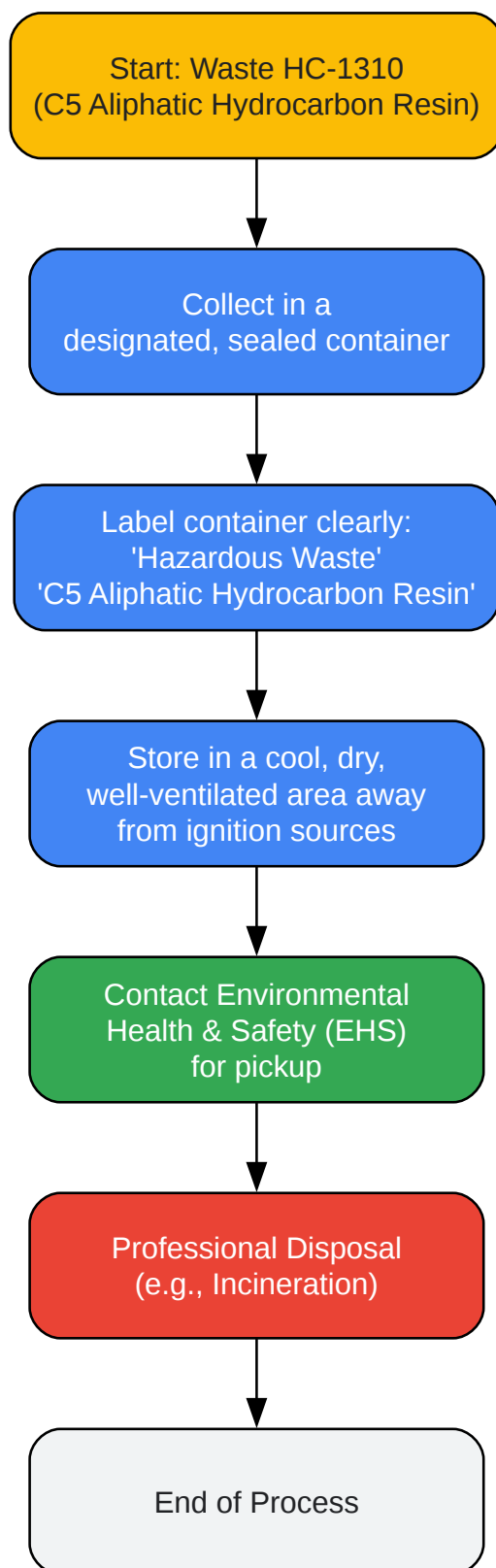
Experimental Protocols: Disposal of C5 Aliphatic Hydrocarbon Resin

This protocol outlines the general procedure for the disposal of C5 aliphatic hydrocarbon resins. Always refer to your institution's specific hazardous waste guidelines and the product's SDS.

- Waste Collection:
 - Collect waste **HC-1310** resin in a designated, properly labeled, and sealable chemical waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Ensure the container is kept closed when not in use.
- Labeling:

- Label the waste container clearly with "Hazardous Waste," the full chemical name ("C5 Aliphatic Hydrocarbon Resin"), and any other information required by your institution (e.g., date, lab location, primary investigator).
- Storage:
 - Store the waste container in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[1]
 - Prevent dust accumulation.[4]
- Disposal:
 - Arrange for pickup and disposal through your institution's EHS office or a licensed chemical waste disposal contractor.
 - Do not dispose of this material in regular trash or down the drain.
 - Incineration at an approved facility is a common disposal method.[3]

Disposal Workflow for C5 Aliphatic Hydrocarbon Resin



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Caption: Disposal workflow for **HC-1310** as a C5 Aliphatic Hydrocarbon Resin.

Scenario 2: HC-1310 as a Catalyst (Organopolysiloxane Mixture)

Products like CAT-1310 are identified as organopolysiloxane mixtures and are used as catalysts.[5] These materials have different handling and disposal requirements compared to hydrocarbon resins.

Quantitative Data Summary

Property	Value	Reference Documents
Chemical Identity	Organopolysiloxane mixture	[5][6]
Physical State	Liquid	[7]
Hazards	Harmful if swallowed.[7] May cause slight skin and eye irritation.[5] Contact with acidic, basic, or oxidizing materials generates flammable and explosive hydrogen gas.[5]	[5][7]
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, adequate ventilation.[7] NIOSH-approved respirator may be required in some situations.[8]	[7][8]

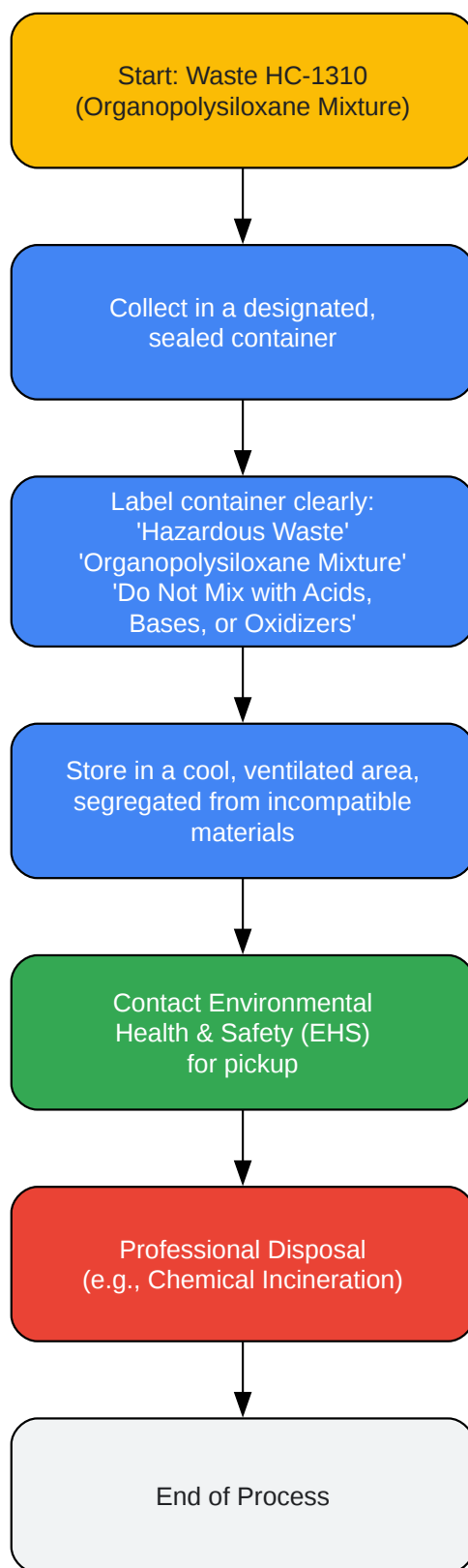
Experimental Protocols: Disposal of Organopolysiloxane Mixture

This protocol outlines the general procedure for the disposal of organopolysiloxane mixtures. Always refer to your institution's specific hazardous waste guidelines and the product's SDS.

- Waste Collection:
 - Collect waste CAT-1310 in a designated, properly labeled, and sealable chemical waste container.

- Crucially, do not mix with acidic, basic, or oxidizing materials to prevent the generation of flammable hydrogen gas.[5]
- Keep the container closed when not in use.
- Labeling:
 - Label the waste container clearly with "Hazardous Waste," the full chemical name ("Organopolysiloxane Mixture"), and explicitly note "Do Not Mix with Acids, Bases, or Oxidizers." Include all other information required by your institution.
- Storage:
 - Store the waste container in a cool, well-ventilated area, segregated from incompatible materials (acids, bases, oxidizers).[6]
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., cloth, fleece, or cardboard) and place it in the chemical waste container for disposal.[6][7]
 - Ensure adequate ventilation.[7]
- Disposal:
 - Arrange for pickup and disposal through your institution's EHS office or a licensed chemical waste disposal contractor.
 - Disposal should be in accordance with federal, state, and local regulations.[6][7] Incineration in a chemical incinerator with an afterburner and scrubber is a recommended method.[5]

Disposal Workflow for Organopolysiloxane Mixture



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Caption: Disposal workflow for **HC-1310** as an Organopolysiloxane Mixture.

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